

Application Note: Handling, Storage, and Stability of 4-Iodo-2-methylphenol

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Compound of Interest

Compound Name: 4-Iodo-2-methylphenol

CAS No.: 60577-30-2

Cat. No.: B1580675

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Executive Summary

4-Iodo-2-methylphenol (CAS: 60577-30-2), also known as 4-iodo-o-cresol, is a critical aryl iodide scaffold used extensively in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira) for drug discovery.^[1] While commercially available, its dual functionality—an oxidizable phenolic hydroxyl group and a photolabile carbon-iodine bond—renders it susceptible to degradation.^[1]

This guide provides a rigorous, mechanism-based protocol for handling this compound. Adherence to these standards is essential to prevent the formation of quinone byproducts and free iodine, which can poison sensitive metal catalysts and skew stoichiometric precision in library synthesis.^[1]

Physicochemical Profile

Property	Value	Notes
CAS Number	60577-30-2	
Molecular Formula	C ₇ H ₇ IO	
Molecular Weight	234.03 g/mol	
Appearance	Off-white to pale brown solid	Darkens upon degradation.[1]
Melting Point	67–68 °C	Sharp melt indicates high purity.[1]
Boiling Point	105–110 °C (at 2 mmHg)	Volatile under high vacuum/heat.[1]
Solubility	DMSO, Methanol, DCM, Chloroform	Sparingly soluble in water.[1]
pKa	~9.7 (Predicted)	Weakly acidic (phenolic).[1]

Mechanisms of Degradation

To ensure integrity, researchers must understand why this compound degrades.[1] Two primary pathways compromise **4-Iodo-2-methylphenol**:

A. Photolytic Deiodination (Light Sensitivity)

The C–I bond energy (~57 kcal/mol) is significantly lower than C–Br or C–Cl.[1] Exposure to UV or broad-spectrum visible light excites the molecule, leading to homolytic cleavage.[1]

- Mechanism:
- Result: The aryl radical () abstracts hydrogen from solvents or other molecules, while iodine radicals recombine to form molecular iodine (), causing the solid to turn yellow/brown.[1] Free is a potent oxidant and electrophile that can interfere with subsequent reactions.[1]

B. Phenolic Oxidation (Air Sensitivity)

The electron-rich phenolic ring is susceptible to oxidation by atmospheric oxygen, particularly in the presence of trace metals or basic impurities.[1]

- Mechanism: Phenol

Phenoxy radical

Quinone methide/Benzoquinone derivatives.[1]

- Result: Formation of colored (red/brown) impurities that are difficult to remove via chromatography.[1]

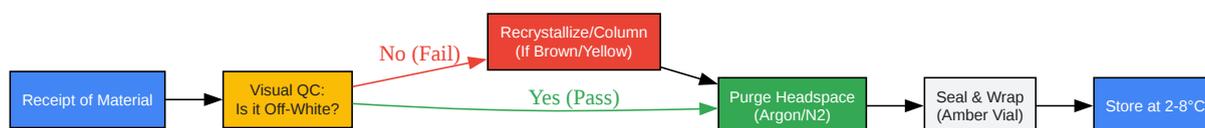
Protocol: Storage and Preservation

While some suppliers list "Room Temperature" for bulk shipping, long-term storage for pharmaceutical applications requires the "Gold Standard" protocol to minimize background decomposition.[1]

The "Gold Standard" Storage Protocol

- Container Selection: Use amber glass vials to block UV/visible light.[1] If amber glass is unavailable, wrap clear vials in aluminum foil.
- Atmosphere: Store under an inert atmosphere (Argon or Nitrogen).[1]
 - Why: Displaces oxygen to prevent phenolic oxidation.[1]
- Temperature: Maintain at 2–8 °C (Refrigerated).
 - Why: Reduces the kinetic rate of thermal deiodination and oxidation.
 - Note: Do not freeze (-20 °C) unless the vial is strictly air-tight and desiccated, as freeze-thaw cycles can introduce moisture condensation, accelerating degradation.[1]
- Sealing: Parafilm or Teflon tape should be applied over the cap to prevent oxygen ingress and iodine sublimation.[1]

DOT Diagram: Storage Workflow



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Figure 1: Decision tree for the receipt and long-term storage of **4-Iodo-2-methylphenol**.

Protocol: Handling and Solubilization

A. Weighing and Transfer[1]

- Solid State: Weigh quickly in air, but minimize exposure time.[1] For highly precise stoichiometry (<10 mg), weigh inside a glovebox or use an antistatic gun to prevent dispersal of static-charged fine powder.[1]
- PPE: Wear nitrile gloves.[1] This compound is a skin irritant and can be absorbed; iodine-containing compounds often stain skin and surfaces.[1]

B. Reaction Solvent Preparation

When using this reagent for cross-coupling (e.g., Suzuki reaction):

- Degas Solvents: The phenolic moiety makes the reaction sensitive to oxidative homocoupling. Sparge reaction solvents (Dioxane, Toluene, DMF) with Argon for 15 minutes prior to adding the aryl iodide.
- Base Selection: If using inorganic bases (K_2CO_3 , Cs_2CO_3), ensure they are dry.[1] Hygroscopic bases introduce water, which can facilitate deiodination under high heat.[1]

C. Troubleshooting Degradation (QC)

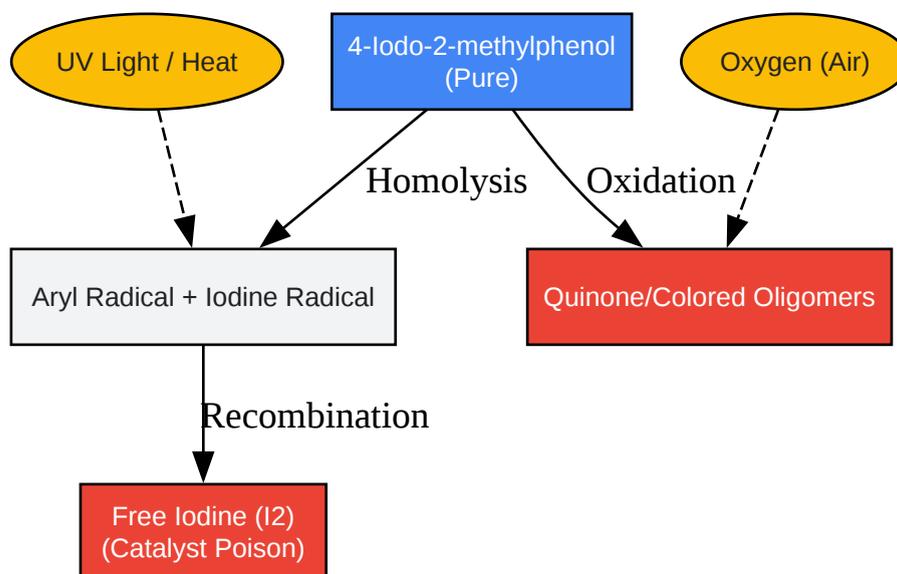
Before committing the reagent to a valuable synthesis, verify purity:

Method	Observation of Pure Compound	Sign of Degradation
Visual	Off-white crystalline solid	Yellow, orange, or brown sticky solid (Iodine/Quinones).[1]
^1H NMR	Sharp aromatic peaks; distinct methyl singlet (~2.2 ppm).[1]	Broadening of OH peak; new peaks in aromatic region (indicating loss of Iodine).[1]
TLC	Single spot (visualize with UV or PMA stain).[1]	Smearing or baseline material (oxidation products).[1]

Visualizing the Degradation Pathway

Understanding the chemical vulnerability helps in troubleshooting failed reactions.

DOT Diagram: Degradation Mechanisms



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Figure 2: Mechanistic pathways showing how environmental factors (Light, Air) drive the formation of impurities (Iodine, Quinones).[1]

Safety and Disposal (EHS)[1]

- Hazards:
 - H315/H319: Causes skin and serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]
- First Aid: In case of contact, wash skin with soap and water immediately.[1] If eyes are exposed, rinse cautiously with water for 15 minutes.[1]
- Disposal: Do not dispose of in general trash. Dissolve in a combustible solvent and incinerate via a licensed chemical waste disposal service.[1] Treat as halogenated organic waste.[1]

References

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Sources

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